

A Researcher's In-depth Guide to Procuring (4-nitrophenyl)urea

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Compound of Interest

Compound Name: **N 556**

Cat. No.: **B1676889**

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For researchers, scientists, and professionals in drug development, the quality and accessibility of chemical reagents are paramount to the success of their work. This guide provides a comprehensive overview of sourcing (4-nitrophenyl)urea (CAS No. 556-10-5), a key reagent in various research applications.

Key Suppliers and Product Specifications

(4-nitrophenyl)urea is available from a range of reputable chemical suppliers. While most vendors offer a high-purity product suitable for research purposes, specifications, available quantities, and documentation can vary. Below is a comparative summary of offerings from prominent suppliers.

Supplier	Product Name	CAS No.	Purity	Analytical Method	Available Pack Sizes	Notes
TCI America	(4-Nitrophenyl)urea	556-10-5	>98.0%	HPLC	1g, 5g	Distributed through Fisher Scientific. [1]
Santa Cruz Biotechnology	N-(4-nitrophenyl)urea	556-10-5	-	-	-	Stated for research use only; lot-specific data available on Certificate of Analysis. [2]
Spectrum Chemical	(4-Nitrophenyl)urea	556-10-5	-	-	-	Meets or exceeds grade requirements.
Lab Pro Inc.	(4-Nitrophenyl)urea	556-10-5	Min. 98.0%	HPLC, N	1g, 5g	Pale yellow solid. [3]
Biosynth	(4-Nitrophenyl)urea	556-10-5	-	-	-	States the product is strictly for research purposes.
BLD Pharm	1-(4-Nitrophenyl)urea	556-10-5	-	-	-	Requires sealed, dry, room

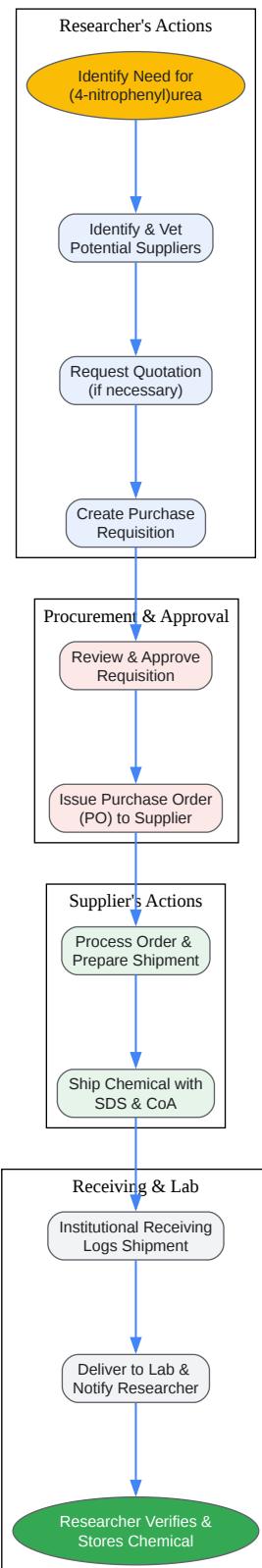
temperatur
e storage.

Experimental Protocols: Not Applicable

This guide focuses on the procurement of (4-nitrophenyl)urea and does not cite specific experiments. Therefore, detailed experimental protocols are not included. Researchers should refer to relevant scientific literature for methodologies related to their specific research applications.

The Procurement Workflow for Research Chemicals

The process of acquiring a chemical reagent like (4-nitrophenyl)urea for a research institution typically follows a structured workflow. This ensures compliance with safety regulations, institutional purchasing policies, and proper documentation. The following diagram illustrates a typical procurement process.



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A typical workflow for procuring research chemicals.

Ordering and Institutional Requirements

The process for ordering research chemicals is generally standardized across suppliers for institutional clients.

- **Account Creation:** Most suppliers require researchers or their institutions to have an approved account before placing an order.^[4] This often involves providing documentation to verify the research or educational status of the institution.
- **Placing an Order:** Orders can typically be placed through various channels, including online ordering systems, email, phone, or fax.^{[5][6]} Purchase orders from the researcher's institution are a standard requirement.
- **Shipping and Handling:** Chemicals are shipped in compliance with all relevant safety regulations. Shipping costs are usually calculated at the time of order and may include additional charges for special handling, such as for hazardous materials.
- **Documentation:** Shipments will include a Safety Data Sheet (SDS) and, typically, a Certificate of Analysis (CoA). The CoA provides lot-specific information on the purity and other quality control parameters of the chemical. It is advisable to confirm the availability of a detailed CoA before purchase, especially for sensitive applications. Santa Cruz Biotechnology, for instance, notes that lot-specific data is available on their CoA.^[2]

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References

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